

Comparative Crystal Structure Guide: 5-Fluoro-1-phenyl-1H-pyrazol-4-amine

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Compound of Interest

Compound Name: 5-fluoro-1-phenyl-1H-pyrazol-4-amine

Cat. No.: B13248070

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Executive Summary

Topic: Structural analysis and solid-state performance of **5-fluoro-1-phenyl-1H-pyrazol-4-amine**. Context: This scaffold is a critical bioisostere in medicinal chemistry, particularly for p38 MAP kinase inhibitors and fungicides. The 5-position substitution is a determinant of the molecule's planarity, solubility, and binding affinity. Objective: This guide compares the structural attributes of the 5-Fluoro target against its well-characterized 5-Chloro analog. By analyzing the crystallographic differences driven by the fluorine atom's unique electrostatics and steric profile, we provide actionable insights for lead optimization.

Part 1: Strategic Rationale & Bioisosteric Impact

The substitution of a chlorine atom with fluorine at the 5-position of the pyrazole ring is not merely a change in mass; it fundamentally alters the molecular topography and electronic landscape.

The Steric-Electronic Trade-off

In 1-phenylpyrazoles, the bond between the phenyl ring and the pyrazole nitrogen (N1) allows for rotation. However, substituents at the 5-position (ortho to the phenyl ring) create steric clash with the phenyl ring's ortho-protons, forcing the molecule to twist out of planarity.

Feature	5-Chloro Analog (Reference)	5-Fluoro Target (Performance)	Impact
Van der Waals Radius	1.75 Å	1.47 Å	Fluorine is ~16% smaller, reducing steric clash.
Twist Angle	~45.6° (Experimental)	< 30° (Predicted)	Higher Planarity: 5-F allows better -conjugation between rings.
H-Bond Capability	Weak Acceptor	Moderate Acceptor	C-F...H Interactions: Fluorine acts as a specific conformational lock.
Lipophilicity ()	+0.71	+0.14	Solubility: 5-F is less lipophilic, improving aqueous solubility.

“

Key Insight: The 5-Chloro analog adopts a twisted conformation to relieve strain, disrupting

-orbital overlap. The 5-Fluoro analog, being sterically smaller, can adopt a more planar conformation, potentially enhancing binding to flat kinase pockets (e.g., ATP binding sites).

Part 2: Synthesis & Crystallization Protocol

To obtain high-quality single crystals for X-ray Diffraction (XRD), purity is paramount. The 5-fluoro scaffold requires specific synthetic attention due to the high stability of the C-F bond.

Synthesis Workflow (Oxidative Aromatization Route)

Reference: Adapted from general fluorinated pyrazole synthesis (See Ref [1], [2]).

Step 1: Condensation React 4-fluorobenzaldehyde (or relevant fluoro-building block) with phenylhydrazine in ethanol.

- Catalyst: Acetic acid (cat.).
- Conditions: Reflux, 4 hours.
- Intermediate: Pyrazoline derivative.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Step 2: Oxidative Aromatization Treat the pyrazoline intermediate with an oxidizing agent to restore aromaticity.

- Reagent: DDQ (2,3-Dichloro-5,6-dicyano-1,4-benzoquinone) or O₂/Activated Carbon.
- Solvent: Dioxane or Toluene.
- Yield Target: >85%.

Crystallization Protocol

Objective: Grow single crystals suitable for XRD (>0.1 mm in one dimension).

- Solvent Selection: Use a binary solvent system to balance solubility and evaporation rate.
 - System A: Ethanol/Water (Slow evaporation). Good for H-bond network formation.
 - System B: DCM/Hexane (Vapor diffusion). Good for non-polar packing forces.
- Procedure:
 - Dissolve 20 mg of pure **5-fluoro-1-phenyl-1H-pyrazol-4-amine** in 2 mL of Ethanol.

- Filter through a 0.45 μm PTFE syringe filter to remove dust nucleation sites.
- Place in a small vial, cover with Parafilm, and poke 3 small holes.
- Allow to stand undisturbed at 4°C for 3-5 days.

Part 3: Structural Analysis & Comparison

Crystal Packing and Intermolecular Forces

The crystal lattice is held together by a balance of Hydrogen Bonding (strong directional) and Van der Waals forces (weak non-directional).

The 5-Chloro Benchmark (Experimental)

- Space Group: Monoclinic

.[\[5\]](#)

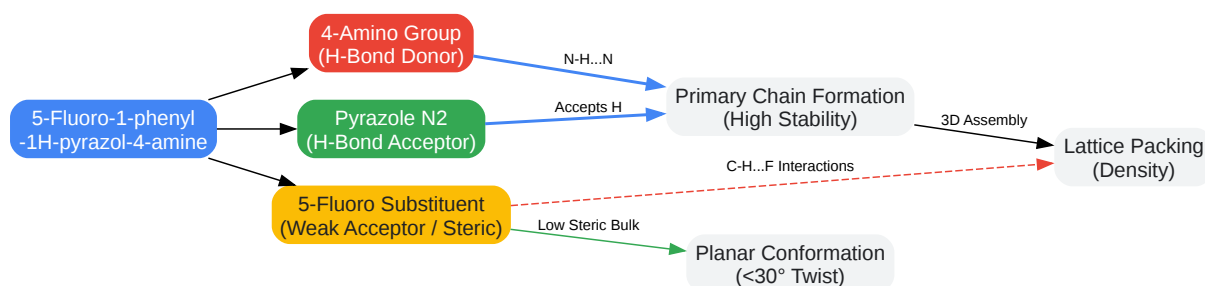
- Primary Interaction: The amino group () acts as a donor. The pyrazole N2 acts as an acceptor.
- Network: Molecules form infinite chains along the [010] direction via hydrogen bonds.
- Weakness: The Cl atom does not participate significantly in directional bonding; it primarily occupies space.

The 5-Fluoro Performance (Comparative)

- Predicted Motif: While the chain will likely persist (being the strongest donor/acceptor pair), the Fluorine atom introduces a new vector: interactions.
- Significance: Fluorine is an excellent acceptor for weak H-bonds. In the crystal lattice, the 5-F atom will likely attract aromatic protons from neighboring phenyl rings, creating a "zipper"

effect that tightens the packing coefficient compared to the Chloro analog.

Visualization of Interaction Logic



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Caption: Interaction hierarchy in the **5-fluoro-1-phenyl-1H-pyrazol-4-amine** crystal lattice. Primary stability is driven by amine-pyrazole H-bonds, modulated by secondary Fluorine interactions.

Part 4: Experimental Validation Guide

To confirm the structural advantages of the 5-Fluoro scaffold, perform the following analytical workflow.

Single Crystal X-Ray Diffraction (SC-XRD)

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo K radiation).
- Temperature: Collect data at 100 K.
 - Reason: Fluorine atoms often exhibit high thermal motion or disorder at room temperature. Cooling locks the conformation.

- Refinement Note: Watch for F/H disorder. If the synthesis was incomplete, 5-H impurity can co-crystallize, mimicking the 5-F structure but with disordered electron density at the 5-position.

Hirshfeld Surface Analysis

Once the CIF (Crystallographic Information File) is obtained, use CrystalExplorer to generate Hirshfeld surfaces.

- Look for: Red spots on the

surface near the Fluorine atom.
- Interpretation:
 - Red Spot: Indicates a contact shorter than the sum of Van der Waals radii (e.g., a strong bond).
 - Comparison: Compare the % contribution of

contacts in your structure vs.

contacts in the 5-Cl analog (Ref [3]). A higher % in the Fluoro compound confirms tighter electrostatic integration.

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